

Technical Support Center: Tiotidine Solubility

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Compound of Interest

Compound Name: *Tiotidine*

Cat. No.: *B1662263*

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This technical support center provides researchers, scientists, and drug development professionals with a centralized resource for information regarding the solubility of **Tiotidine** in common laboratory solvents, Dimethyl Sulfoxide (DMSO) and Ethanol.

Frequently Asked Questions (FAQs)

Q1: What is the expected solubility of **Tiotidine** in DMSO and Ethanol?

A1: **Tiotidine** exhibits significantly higher solubility in DMSO compared to Ethanol. You can expect to achieve a concentration of up to 100 mM in DMSO and up to 10 mM in Ethanol.[1][2] For specific batch data, always refer to the Certificate of Analysis provided with the compound.

Q2: I am having trouble dissolving **Tiotidine**, what can I do?

A2: If you are experiencing difficulty dissolving **Tiotidine**, especially at higher concentrations, you can try the following troubleshooting steps:

- Gentle Warming: Warm the solution to 37°C. This can be done in a water bath or incubator.
- Sonication: Use a water bath sonicator for a short period (e.g., up to 5 minutes) to aid dissolution.[3]
- Vortexing: Ensure the solution is mixed thoroughly by vortexing for 1-2 minutes.[3]

Q3: My DMSO-dissolved **Tiotidine** stock solution looks like it has absorbed water. What should I do?

A3: DMSO is hygroscopic, meaning it readily absorbs moisture from the air.^[4] This can affect the concentration and stability of your stock solution. To minimize this, always use anhydrous DMSO, handle it in a low-humidity environment if possible, and keep the stock solution tightly capped when not in use. If you suspect water absorption, it is recommended to prepare a fresh stock solution.

Q4: How should I prepare a stock solution of **Tiotidine**?

A4: To prepare a stock solution, weigh the desired amount of **Tiotidine** and add the appropriate volume of solvent (DMSO or Ethanol) to achieve the target concentration. The data below is based on a molecular weight of 312.41 g/mol for **Tiotidine**.

Data Summary: Tiotidine Solubility

Solvent	Maximum Concentration (mM)	Maximum Concentration (mg/mL)
DMSO	100	31.24
Ethanol	10	3.12

Note: The mg/mL values are calculated based on the molecular weight of **Tiotidine** (312.41 g/mol).

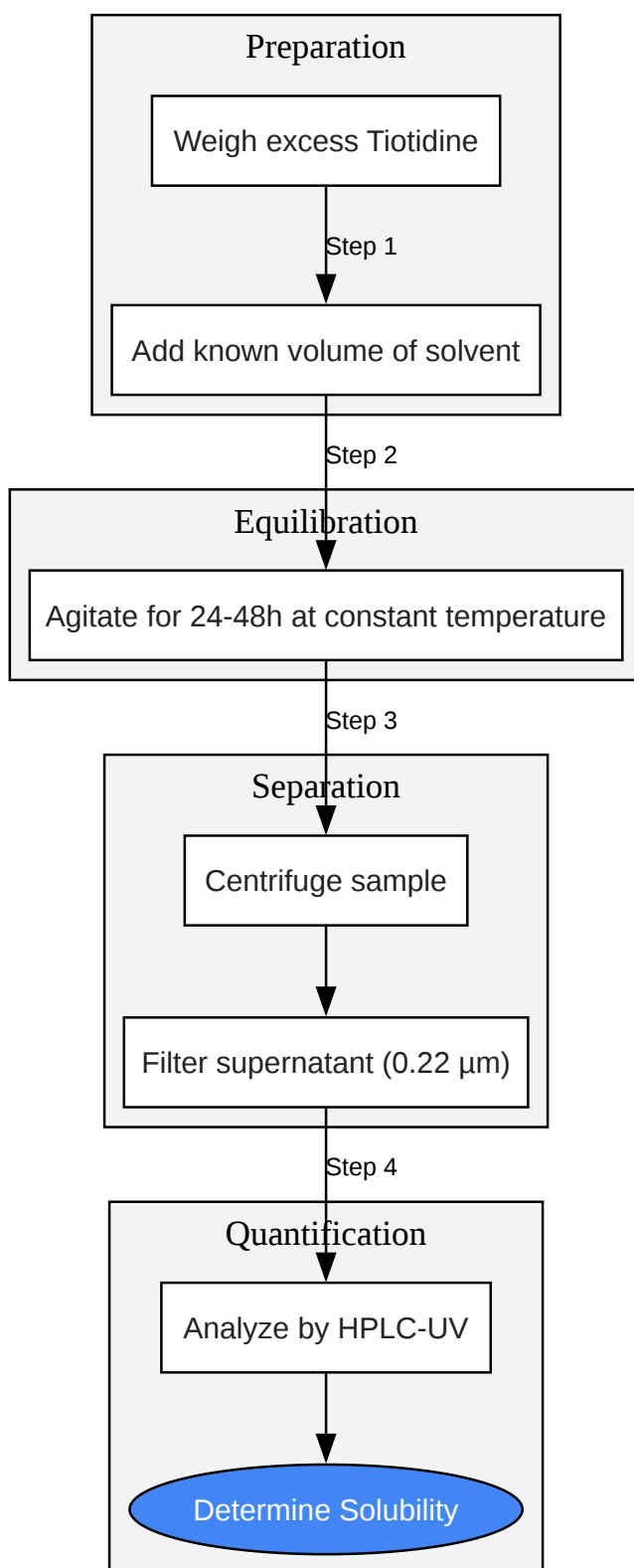
Experimental Protocol: Determining Tiotidine Solubility (Shake-Flask Method)

This protocol outlines a standard procedure for determining the thermodynamic solubility of **Tiotidine**.

- Preparation:
 - Weigh an excess amount of **Tiotidine** into a clear glass vial.
 - Add a known volume of the desired solvent (DMSO or Ethanol).
- Equilibration:

- Seal the vial to prevent solvent evaporation.
- Agitate the mixture at a constant temperature (e.g., room temperature or 37°C) using a shaker or stirrer for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached.
- Separation:
 - Allow the suspension to settle.
 - Carefully collect the supernatant. To ensure no solid particles are transferred, centrifugation followed by filtration through a 0.22 µm filter is recommended.
- Quantification:
 - Analyze the concentration of **Tiotidine** in the clear, saturated supernatant using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection.
 - Prepare a standard curve with known concentrations of **Tiotidine** to accurately determine the concentration in the sample.

Experimental Workflow



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Caption: Workflow for determining **Tiotidine** solubility.

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